

Myristyl Myristate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Myristyl myristate*

Cat. No.: *B1200537*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Myristyl myristate (CAS: 3234-85-3) is a wax-like ester of myristyl alcohol and myristic acid. Predominantly utilized in the cosmetic and pharmaceutical industries, it functions as an emollient, texture enhancer, and stabilizer in a variety of formulations. This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and analysis of **myristyl myristate**, tailored for professionals in research and drug development. Detailed experimental protocols for its synthesis and analysis are presented, alongside visual representations of these workflows to facilitate a comprehensive understanding of its application and quality control.

Core Chemical and Physical Properties

Myristyl myristate is a saturated fatty ester characterized by its waxy solid form at room temperature. Its properties make it a valuable excipient in topical formulations, contributing to the product's sensory profile and stability.

Chemical Identifiers

Identifier	Value
CAS Number	3234-85-3[1]
Molecular Formula	C ₂₈ H ₅₆ O ₂
Molecular Weight	424.74 g/mol [2]
IUPAC Name	Tetradecyl tetradecanoate
Synonyms	Myristic acid, tetradecyl ester; Ceraphyl 424; Crodamol MM; Liponate MM

Physicochemical Data

A summary of the key physical and chemical properties of **myristyl myristate** is provided below, highlighting its behavior in various conditions relevant to formulation development.

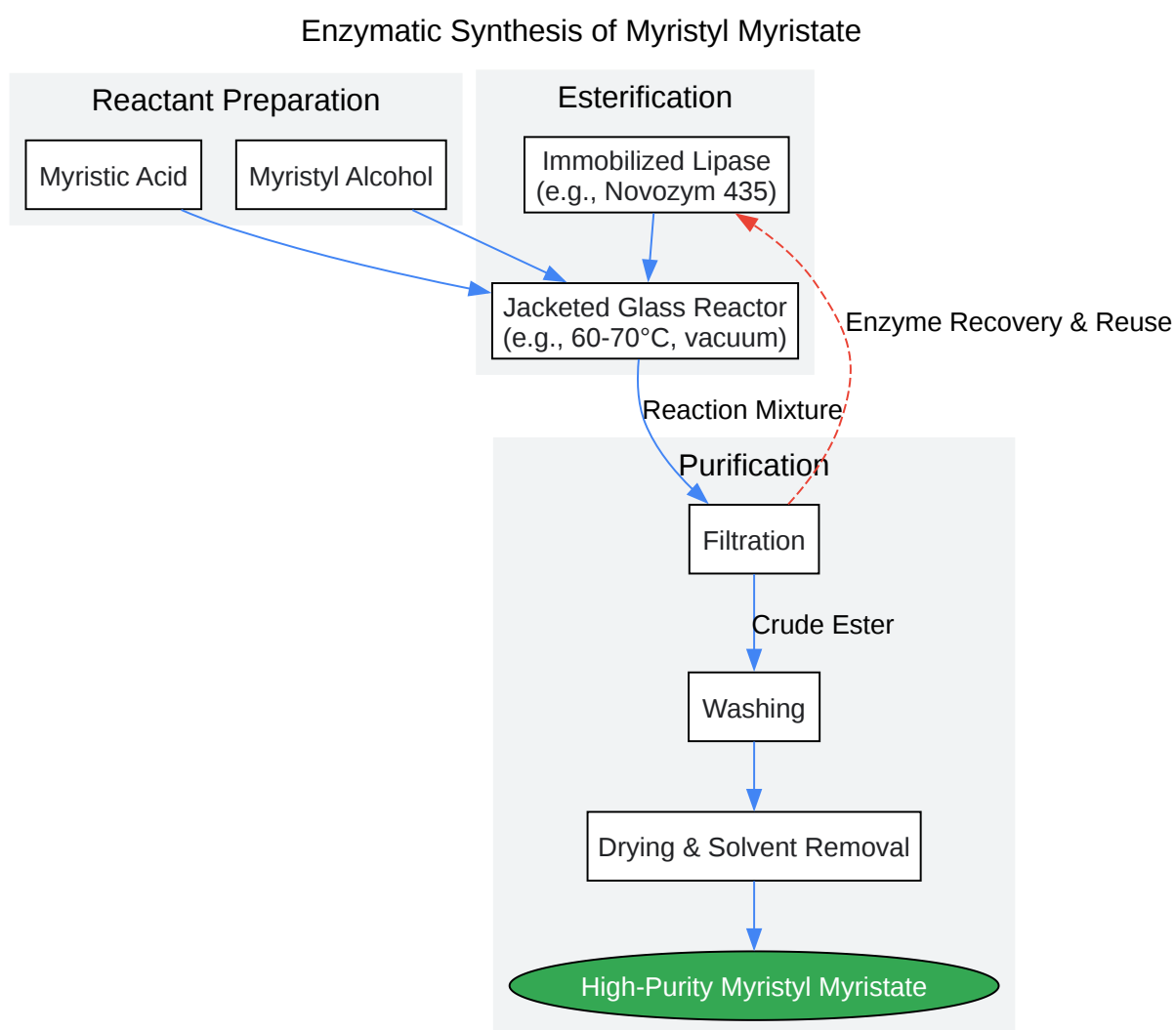
Property	Value
Melting Point	37-44 °C
Boiling Point	~462.2 °C (Predicted)
Density	~0.86 g/cm ³
Appearance	White to yellowish waxy solid
Solubility	Insoluble in water; Soluble in oils and organic solvents
Saponification Value	120 - 135 mg KOH/g
Acid Value	< 1.0 mg KOH/g

Synthesis of Myristyl Myristate

Myristyl myristate is commercially synthesized through the esterification of myristyl alcohol with myristic acid. This reaction can be catalyzed chemically or enzymatically. The enzymatic approach is gaining traction as a "green" alternative, offering high specificity and milder reaction conditions.

Enzymatic Synthesis Workflow

The following diagram illustrates a typical workflow for the enzymatic synthesis of **myristyl myristate**, a method favored for producing high-purity esters for cosmetic and pharmaceutical applications.



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*Enzymatic synthesis workflow for **myristyl myristate**.*

Exemplary Experimental Protocol: Enzymatic Synthesis

The following protocol is an example of the enzymatic synthesis of a long-chain wax ester, which can be adapted for **myristyl myristate**.

Materials:

- Myristic Acid
- Myristyl Alcohol
- Immobilized Lipase (e.g., Novozym 435)
- n-Hexane (or solvent-free)
- 5% Sodium Bicarbonate Solution
- Anhydrous Sodium Sulfate

Procedure:

- **Reaction Setup:** In a jacketed glass reactor, combine equimolar amounts of myristic acid and myristyl alcohol. For a solvent-based reaction, add n-hexane.
- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture, typically at a concentration of 1-10% by weight of the total substrates.
- **Reaction Conditions:** Heat the mixture to the desired temperature (e.g., 60-70°C) and stir at a constant rate (e.g., 200 rpm). The reaction can be carried out under vacuum to facilitate the removal of water, a byproduct of the esterification, which drives the reaction towards product formation.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by taking small aliquots at regular intervals and analyzing the concentration of myristic acid by titration with a standard solution of sodium hydroxide or by gas chromatography (GC).

- **Reaction Termination and Enzyme Recovery:** Once the desired conversion is achieved (typically after 2-24 hours), stop the reaction by cooling the mixture. The immobilized enzyme can be recovered by filtration for potential reuse.
- **Product Purification:** a. Transfer the reaction mixture to a separatory funnel. b. Wash the mixture with a 5% sodium bicarbonate solution to remove any unreacted myristic acid. c. Wash with distilled water until the aqueous layer is neutral. d. Dry the organic phase over anhydrous sodium sulfate. e. Remove the solvent using a rotary evaporator to obtain the purified **myristyl myristate**.

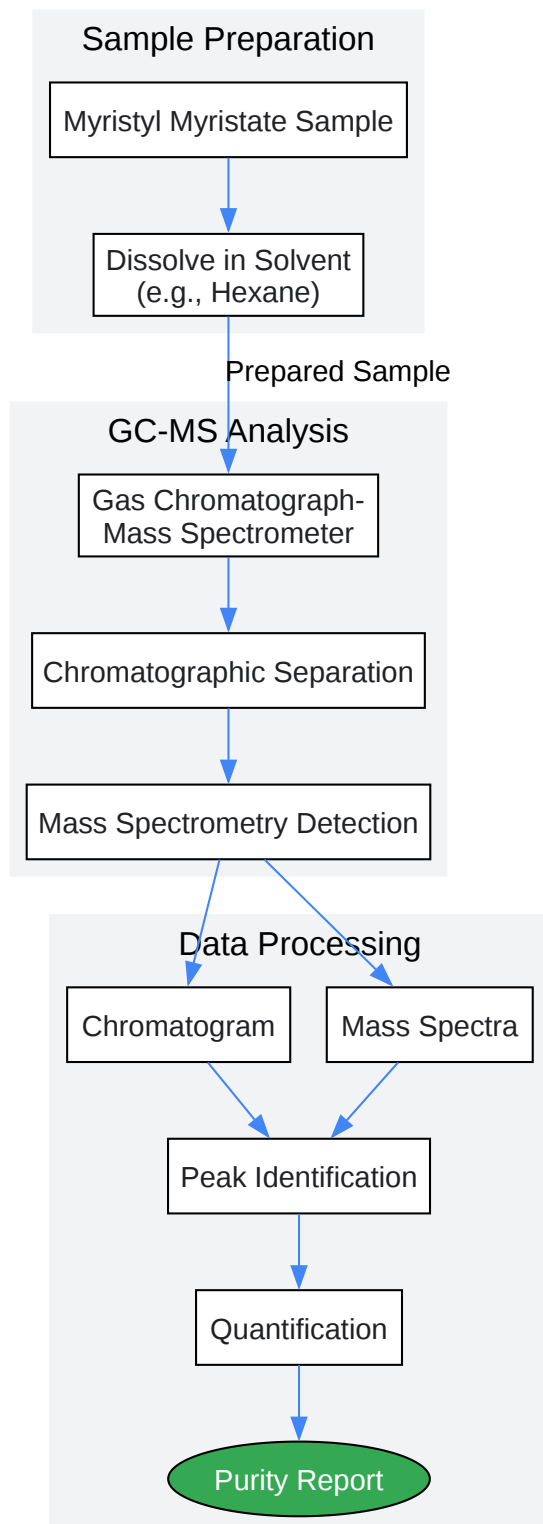
Analytical Methods for Quality Control

The purity of **myristyl myristate** is crucial for its performance and safety in final formulations. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the analysis of **myristyl myristate** and its potential impurities, such as unreacted starting materials.

GC-MS Analytical Workflow

The diagram below outlines the general workflow for the analysis of **myristyl myristate** using GC-MS.

GC-MS Analysis of Myristyl Myristate



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Workflow for the GC-MS analysis of **myristyl myristate**.

Exemplary Experimental Protocol: GC-MS Analysis

This protocol for a similar long-chain ester can be adapted for the purity analysis of **myristyl myristate**.

Materials and Instrumentation:

- **Myristyl Myristate** sample
- Hexane or Toluene (solvent)
- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- High-temperature capillary column (e.g., DB-1 HT or similar)

Procedure:

- Sample Preparation: Accurately weigh approximately 10 mg of the **myristyl myristate** sample into a 10 mL volumetric flask. Dissolve the sample in a suitable solvent such as hexane or toluene and dilute to the mark. A final concentration of 0.1–1.0 mg/mL is recommended.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 8890 GC or equivalent.
 - Column: DB-1 HT fused-silica capillary column (e.g., 15 m × 0.25 mm, 0.10 µm film thickness).
 - Injector: Split/splitless injector at 350°C.
 - Oven Temperature Program:
 - Initial temperature: 120°C, hold for 1 minute.
 - Ramp at 15°C/min to 320°C, hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow.

- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Mass Range: Scan from m/z 50 to 600.
- Data Analysis:
 - Identify the chromatographic peaks corresponding to **myristyl myristate** and any impurities by comparing their retention times and mass spectra with those of reference standards.
 - Quantify the purity and the levels of impurities using a suitable calibration method.

Applications in Drug Development

In the pharmaceutical sector, **myristyl myristate** is primarily used as an excipient in topical and transdermal drug delivery systems. Its functions include:

- Emollient: It enhances the feel and spreadability of creams and ointments, improving patient compliance.
- Thickening Agent: It contributes to the desired viscosity of formulations, ensuring stability and proper application.
- Occlusive Agent: By forming a thin film on the skin, it can reduce transepidermal water loss and potentially enhance the penetration of active pharmaceutical ingredients (APIs).

While not an active ingredient itself, its physical properties can significantly influence the performance and efficacy of dermatological products.

Conclusion

Myristyl myristate is a versatile and widely used ester with well-defined physicochemical properties. Its synthesis, particularly through enzymatic routes, offers a high-purity product suitable for the stringent requirements of the pharmaceutical and cosmetic industries. Robust

analytical methods, such as GC-MS, are essential for ensuring the quality and consistency of **myristyl myristate** in its application as a key excipient in formulation development. This guide provides a foundational understanding for researchers and scientists working with this valuable ingredient.

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References

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- To cite this document: BenchChem. [Myristyl Myristate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200537#myristyl-myristate-cas-number-and-molecular-weight]

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